

Molecular weight and formula of cyclopentylacetylene (C₇H₁₀)

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Compound of Interest

Compound Name: Cyclopentylacetylene

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A Technical Guide to Cyclopentylacetylene (C₇H₁₀)

Abstract: This document provides a comprehensive technical overview of **cyclopentylacetylene** (C₇H₁₀), a valuable alkyne compound utilized in advanced organic synthesis. It details the molecule's fundamental chemical and physical properties, outlines plausible synthetic methodologies, and discusses its applications, particularly within the pharmaceutical and materials science sectors. Safety and handling protocols are also summarized. This guide is intended for researchers, chemists, and professionals in drug development who require detailed information on this versatile chemical intermediate.

Core Properties and Chemical Identity

Cyclopentylacetylene, also known by its IUPAC name ethynylcyclopentane, is an organic compound with the chemical formula C₇H₁₀.^[1] It consists of a five-membered cyclopentyl ring attached to an acetylene functional group. This structure makes it a useful building block for introducing a cyclopentyl moiety and a reactive alkyne handle into more complex molecules.^[2]

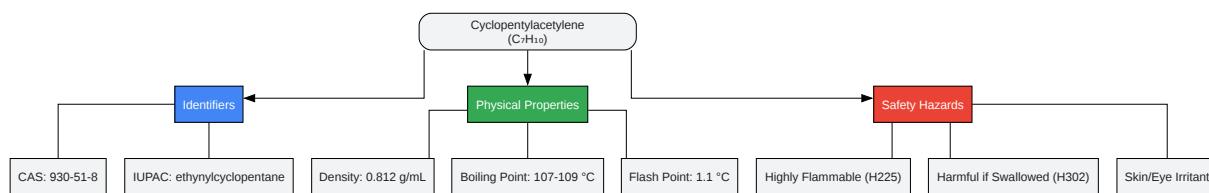
Physicochemical Data

The key quantitative properties of **cyclopentylacetylene** are summarized in the table below. These values have been compiled from various chemical data sources and are essential for experimental design and process safety.

Property	Value
Molecular Formula	C ₇ H ₁₀
Molecular Weight	94.15 g/mol [1][3]
IUPAC Name	ethynylcyclopentane[1][4]
Synonyms	Cyclopentyl acetylene, Ethynylcyclopentane[1][4][5]
CAS Number	930-51-8[1][3][4]
Appearance	Clear yellow liquid[6][7]
Density	0.812 g/mL at 25 °C[8][9]
Boiling Point	107-109 °C[5][6]
Flash Point	1.1 °C (34 °F)[5][8]
Refractive Index	n _{20/D} 1.432[8][9]
XLogP3	2.5[1]

Structural and Property Overview

The following diagram illustrates the logical relationship between the chemical identity of **cyclopentylacetylene** and its primary characteristics.



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Caption: Overview of **Cyclopentylacetylene**'s identity and properties.

Synthesis and Experimental Protocols

The synthesis of **cyclopentylacetylene** requires careful consideration of reaction pathways to avoid side products. While the direct S_N2 reaction between an acetylide anion and a cyclopentyl halide seems straightforward, it is often complicated by a competing E2 elimination reaction, which can significantly lower the yield by producing cyclopentene.[5][8]

A more robust and controllable synthetic strategy involves a multi-step process starting from a readily available precursor like cyclopentanone. This approach offers better control over the formation of the desired product.

Generalized Two-Step Synthesis from Cyclopentanone

A plausible and widely applicable methodology for synthesizing **cyclopentylacetylene** is outlined below. This process involves the nucleophilic addition of an acetylide to a ketone, followed by the deoxygenation of the resulting tertiary alcohol.

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Caption: Proposed two-step synthesis workflow for **cyclopentylacetylene**.

Experimental Methodology

Protocol 2.2.1: Synthesis of 1-Ethynylcyclopentanol (Ethynylation)

This step involves the nucleophilic addition of an acetylide anion to the carbonyl carbon of cyclopentanone.[5]

- Reagent Preparation: A solution of lithium acetylide (or another suitable acetylide source like ethynylmagnesium bromide) is prepared in an appropriate anhydrous solvent (e.g., THF,

diethyl ether) under an inert atmosphere (e.g., Nitrogen, Argon).

- Reaction: The reaction vessel is cooled, typically to 0 °C or lower. Cyclopentanone, dissolved in the same anhydrous solvent, is added dropwise to the acetylide solution.
- Monitoring and Quenching: The reaction is stirred at low temperature and monitored for completion using a suitable technique (e.g., Thin Layer Chromatography). Upon completion, the reaction is carefully quenched by the slow addition of an aqueous solution, such as saturated ammonium chloride.
- Extraction and Purification: The organic layer is separated, and the aqueous layer is extracted with an organic solvent. The combined organic extracts are washed, dried over an anhydrous salt (e.g., MgSO₄), filtered, and concentrated under reduced pressure. The crude 1-ethynylcyclopentanol is then purified, typically by vacuum distillation or column chromatography.

Protocol 2.2.2: Synthesis of **Cyclopentylacetylene** (Deoxygenation)

This step removes the hydroxyl group from the tertiary alcohol intermediate. The Barton-McCombie deoxygenation is a classic method for such transformations.

- Formation of a Thiocarbonyl Derivative: The 1-ethynylcyclopentanol intermediate is reacted with a reagent such as thiophosgene or phenyl chlorothionoformate in the presence of a base (e.g., DMAP) to form a thiocarbonyl derivative (e.g., a xanthate ester).
- Radical Reduction: The thiocarbonyl derivative is then treated with a radical initiator (e.g., AIBN) and a radical chain carrier, typically tributyltin hydride (Bu₃SnH) or a less toxic alternative, in a suitable solvent like toluene.
- Reaction Conditions: The mixture is heated to initiate the radical reaction, which proceeds to cleave the C-O bond and replace it with a C-H bond.
- Workup and Purification: After the reaction is complete, the solvent is removed, and the crude product is purified. Purification often involves challenging separations to remove tin byproducts, followed by distillation or chromatography to isolate the final **cyclopentylacetylene** product.

Applications in Research and Development

Cyclopentylacetylene is primarily used as an intermediate in organic synthesis.^[2] Its bifunctional nature—a stable aliphatic ring and a reactive alkyne group—makes it a versatile component in the synthesis of more complex molecules.

- **Pharmaceutical Intermediates:** The compound is used in the preparation of pharmaceutical ingredients.^{[2][9]} The cyclopentyl group is a common structural motif in many biologically active molecules, and the alkyne can be readily transformed into other functional groups or used in coupling reactions (e.g., Sonogashira, Click chemistry) to build molecular complexity.
- **Organic Synthesis:** As a terminal alkyne, it can be deprotonated to form a nucleophilic acetylidyne, which can then be used to form new carbon-carbon bonds. This is fundamental in constructing larger molecular frameworks for new materials or drug candidates.

Safety and Handling

Cyclopentylacetylene is a hazardous chemical that requires strict safety protocols.

- **Primary Hazards:**
 - **Flammability:** It is a highly flammable liquid and vapor (GHS classification H225).^{[1][7]} It has a low flash point and should be kept away from heat, sparks, open flames, and other ignition sources.
 - **Toxicity:** The compound is harmful if swallowed (H302).^{[1][7]}
 - **Irritation:** It is known to cause skin and serious eye irritation.
- **Handling:**
 - Work should be conducted in a well-ventilated area or a chemical fume hood.
 - Use explosion-proof electrical and lighting equipment.
 - Personal Protective Equipment (PPE), including safety goggles, face shields, chemical-resistant gloves, and flame-retardant lab coats, is mandatory.^[8]

- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated place designated as a flammables area.[\[5\]](#)[\[7\]](#)
 - Ground and bond containers and receiving equipment to prevent static discharge.

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